

In-Depth Technical Guide to (3,4-Difluorophenyl)methanesulfonyl chloride

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Compound of Interest

Compound Name: (3,4-Difluorophenyl)methanesulfonyl chloride

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This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential applications of **(3,4-Difluorophenyl)methanesulfonyl chloride**, a key building block in medicinal chemistry and organic synthesis.

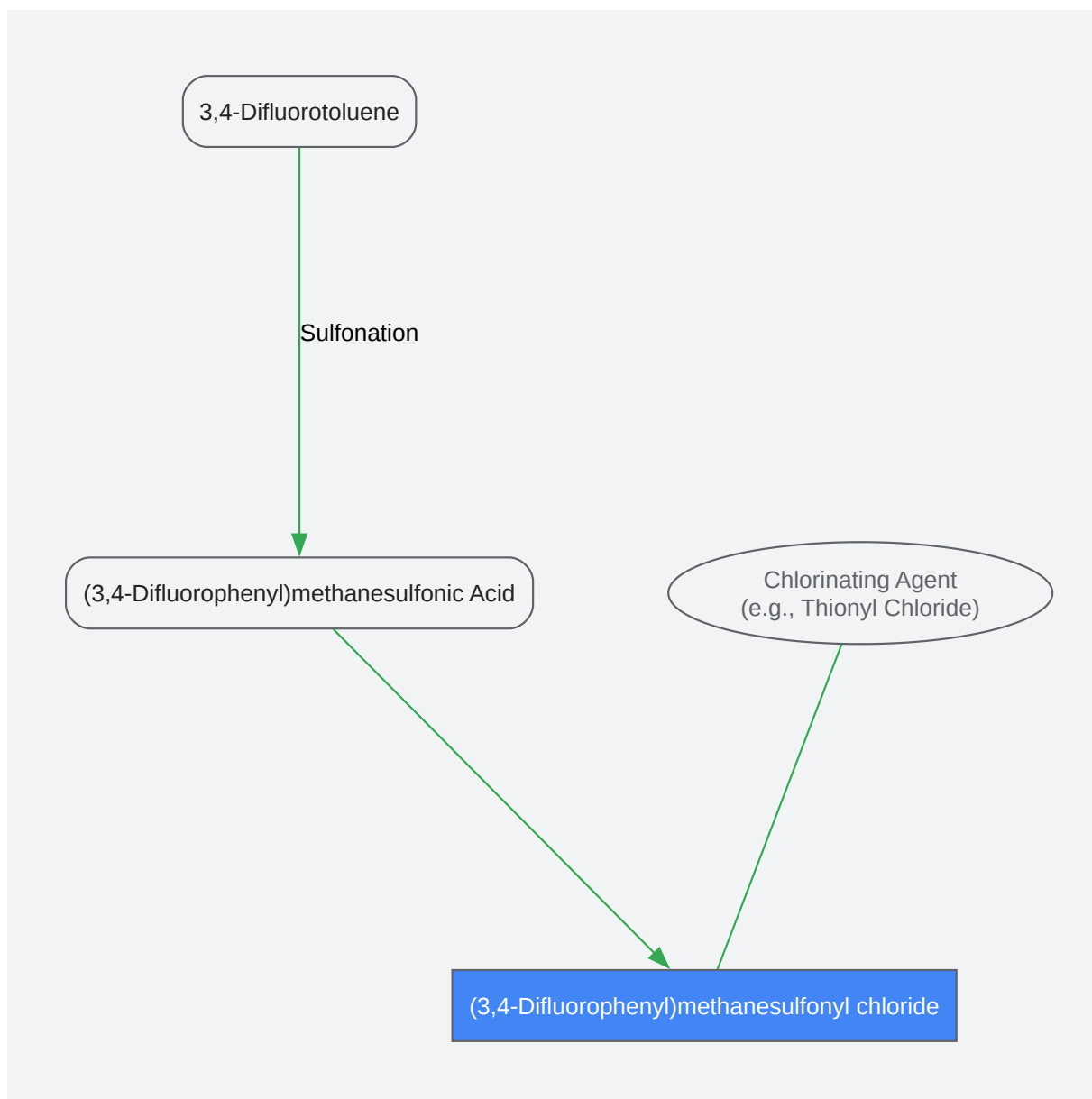
Molecular Structure and Properties

(3,4-Difluorophenyl)methanesulfonyl chloride is an organosulfur compound featuring a difluorinated phenyl ring attached to a methanesulfonyl chloride group. This combination of a reactive sulfonyl chloride moiety and a difluorobenzyl group makes it a valuable reagent for the synthesis of complex molecules with potential biological activity.

Molecular Structure:

The structure consists of a benzene ring substituted with two fluorine atoms at positions 3 and 4, and a methanesulfonyl chloride group ($-\text{CH}_2\text{SO}_2\text{Cl}$) at position 1.

Diagram of the Molecular Structure of **(3,4-Difluorophenyl)methanesulfonyl chloride**





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- To cite this document: BenchChem. [In-Depth Technical Guide to (3,4-Difluorophenyl)methanesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b573915#3-4-difluorophenyl-methanesulfonyl-chloride-molecular-structure\]](https://www.benchchem.com/product/b573915#3-4-difluorophenyl-methanesulfonyl-chloride-molecular-structure)

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